

# Safeguarding Your Research: Essential Safety and Handling Protocols for Hpk1-IN-7

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## Compound of Interest

Compound Name: Hpk1-IN-7

Cat. No.: B8193499

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For Immediate Implementation by Laboratory Personnel

This guide provides critical safety and logistical information for the handling and disposal of **Hpk1-IN-7**, a potent kinase inhibitor. Adherence to these protocols is essential to ensure the safety of all laboratory personnel and to maintain the integrity of research activities. Given the absence of a specific Safety Data Sheet (SDS), these recommendations are based on best practices for handling potent, biologically active small molecules.

## Hazard Identification and Risk Assessment

**Hpk1-IN-7** is a highly potent hematopoietic progenitor kinase 1 (HPK1) inhibitor. While specific toxicity data is not readily available, it should be treated as a hazardous compound. The primary risks are associated with inhalation of the powdered form and dermal absorption.

### Key Chemical and Biological Data

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>22</sub> N <sub>6</sub> O <sub>4</sub>	PubChem
Molecular Weight	458.5 g/mol	PubChem
Physical State	Solid	MedchemExpress
IC <sub>50</sub> for HPK1	2.6 nM	MedchemExpress

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hpk1-IN-7** in its solid form or in solution. Proper donning and doffing procedures are critical to prevent exposure.

### Required PPE for Handling **Hpk1-IN-7**

PPE Category	Specification	Rationale
Gloves	Double pair of nitrile gloves, powder-free.	Prevents skin contact and absorption. Double gloving provides an extra layer of protection. <a href="#">[1]</a>
Eye Protection	Safety goggles with side shields or a full-face shield.	Protects eyes from splashes or airborne particles. <a href="#">[2]</a> <a href="#">[3]</a>
Lab Coat	Disposable, fluid-resistant, long-sleeved gown with tight-fitting cuffs. <a href="#">[2]</a> <a href="#">[3]</a>	Protects skin and personal clothing from contamination.
Respiratory	An N95-rated respirator or higher.	Required when handling the powdered form outside of a certified chemical fume hood to prevent inhalation. <a href="#">[2]</a>

## Safe Handling and Experimental Workflow

All handling of powdered **Hpk1-IN-7** must be conducted in a certified chemical fume hood or a glove box to minimize the risk of inhalation.

### Experimental Protocol: Preparation of a Stock Solution

- **Preparation:** Before starting, ensure the chemical fume hood is clean and operational. Assemble all necessary equipment, including vials, solvent (e.g., DMSO), and pipettes.
- **Weighing:** Weigh the required amount of **Hpk1-IN-7** powder in a tared, sealed container within the fume hood.

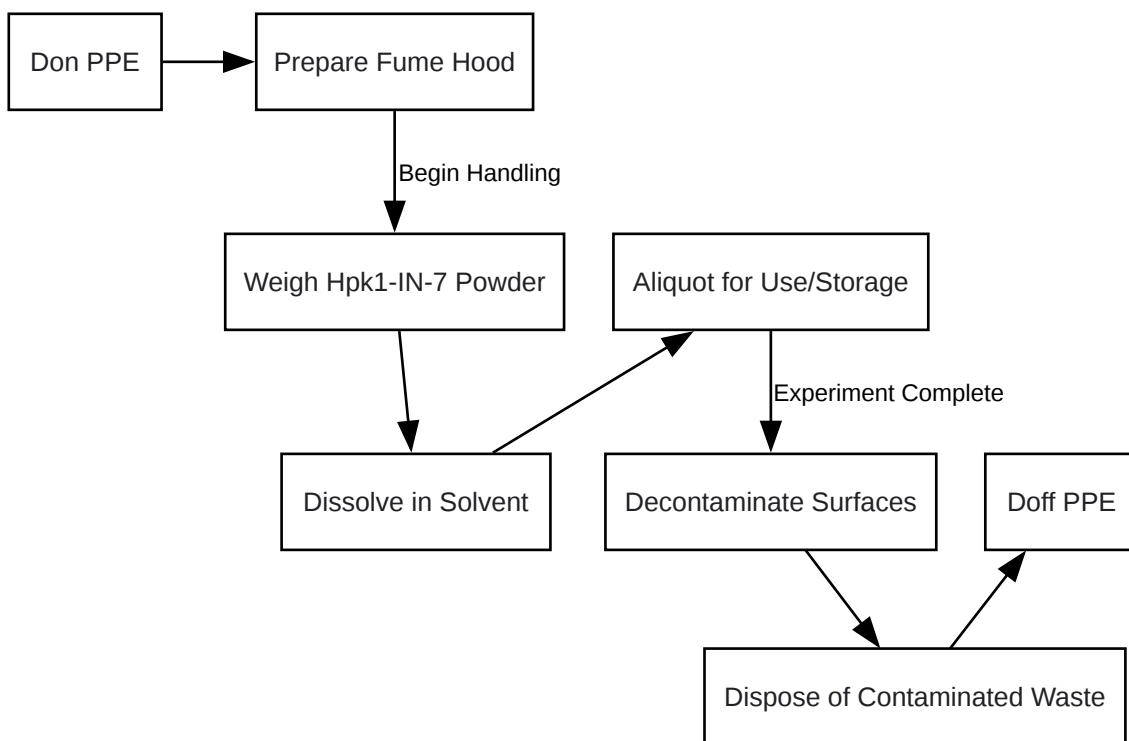
- Solubilization: Add the appropriate volume of solvent to the vial containing the **Hpk1-IN-7** powder. Cap the vial securely and vortex until the solid is completely dissolved.
- Storage: Store the stock solution at the recommended temperature.

#### Recommended Storage Conditions

Form	Storage Temperature	Duration
Solid	-20°C	3 years
In solvent	-80°C	6 months

Data sourced from vendor information.

Below is a diagram illustrating the safe handling workflow for **Hpk1-IN-7**.



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## References

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